

A Comprehensive Guide to the Structural Elucidation of 1,6-Dioxacycloheptadecan-7-one

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1,6-Dioxacycloheptadecan-7-one

CAS No.: 6707-60-4

Cat. No.: B1201953

[Get Quote](#)

Abstract: This technical guide provides a detailed, methodology-driven approach to the complete structural elucidation of **1,6-Dioxacycloheptadecan-7-one** (CAS 6707-60-4), a 17-membered macrocyclic lactone.^{[1][2]} Aimed at researchers, chemists, and drug development professionals, this document moves beyond a simple recitation of data to explain the strategic rationale behind the analytical workflow. We will detail the synergistic application of mass spectrometry and advanced nuclear magnetic resonance (NMR) techniques, culminating in a self-validating system for unambiguous structure confirmation.

Introduction: The Challenge of the Macrocycle

1,6-Dioxacycloheptadecan-7-one, also known by trade names such as Cervolide, is a synthetic macrocycle valued in the fragrance industry for its musk-like odor.^{[2][3]} Structurally, it is a 17-membered ring containing both an ester (lactone) and an ether linkage.^[2] The elucidation of such macrocycles presents unique challenges compared to smaller, more rigid molecules. The large number of methylene (CH₂) groups often leads to severe signal overlap in proton NMR spectra, and the molecule's conformational flexibility can complicate spectral interpretation.

This guide presents a logical, multi-technique workflow designed to overcome these challenges, ensuring a high degree of confidence in the final structural assignment. Our approach is grounded in establishing a firm empirical foundation with mass spectrometry before leveraging the power of multidimensional NMR to piece together the molecular puzzle.

Foundational Analysis: Confirming the Molecular Blueprint

Before delving into complex structural connectivity, the first and most critical step is to determine the molecule's exact mass and elemental composition. High-Resolution Mass Spectrometry (HRMS) is the gold standard for this purpose.

High-Resolution Mass Spectrometry (HRMS)

Expertise & Rationale: Unlike nominal mass spectrometry, HRMS provides mass accuracy to within a few parts per million (ppm), allowing for the unambiguous determination of a molecule's elemental formula. This step is a self-validating system; if the proposed structure's theoretical mass does not match the experimental HRMS data, the hypothesis is immediately invalidated. For **1,6-Dioxacycloheptadecan-7-one**, the molecular formula is $C_{15}H_{28}O_3$.^[2]

Expected Data: The theoretical exact mass for the neutral molecule [M] is 256.20384 Da. When analyzed via HRMS using a soft ionization technique like Electrospray Ionization (ESI), common adducts such as $[M+H]^+$, $[M+Na]^+$, or $[M+K]^+$ are typically observed.

Ion	Theoretical m/z
$[C_{15}H_{28}O_3+H]^+$	257.21112
$[C_{15}H_{28}O_3+Na]^+$	279.19307
$[C_{15}H_{28}O_3+K]^+$	295.16698

An experimental result matching one of these theoretical values to within 5 ppm provides definitive confirmation of the elemental composition.

Infrared (IR) Spectroscopy

IR spectroscopy serves as a rapid preliminary check for key functional groups. The spectrum for **1,6-Dioxacycloheptadecan-7-one** is expected to show two highly characteristic absorption bands:

- C=O Stretch (Ester): A strong, sharp peak around 1735 cm^{-1} .
- C-O Stretch (Ester & Ether): One or more strong peaks in the $1250\text{-}1050\text{ cm}^{-1}$ region.

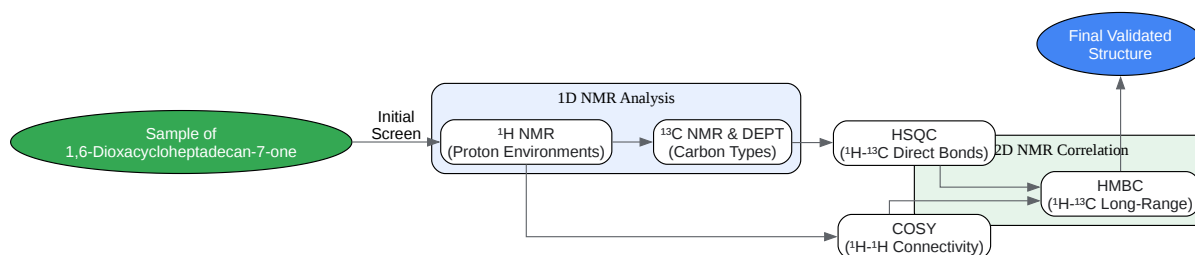
The presence of these bands provides immediate, albeit non-specific, evidence for the core lactone and ether functionalities.

The Core Investigation: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the precise atomic connectivity of an organic molecule. A systematic approach, beginning with simple 1D experiments and progressing to more complex 2D correlations, is essential.

Workflow for NMR-Based Structural Elucidation

The following diagram illustrates the logical workflow for acquiring and interpreting NMR data to solve the structure.



[Click to download full resolution via product page](#)

Caption: Logical workflow for NMR-based structural elucidation.

1D NMR: The First Look at the Skeleton

¹H NMR Spectroscopy: The proton NMR spectrum provides the first detailed map of the molecule. Due to the long aliphatic chains, significant signal overlap is expected in the ~1.2-1.7 ppm region. However, key diagnostic signals are the protons adjacent to the three oxygen atoms.

Table 1: Predicted ¹H NMR Chemical Shifts and Assignments

Position	Predicted δ (ppm)	Multiplicity	Integration	Rationale
H-2	~4.1	Triplet (t)	2H	Methylene protons adjacent to the ester oxygen (O1).
H-5	~3.6	Triplet (t)	2H	Methylene protons adjacent to the ether oxygen (O6).
H-8	~2.3	Triplet (t)	2H	Methylene protons alpha to the carbonyl group (C7).
H-3, H-4	~1.6-1.7	Multiplet (m)	4H	Methylene protons beta to the ether and ester oxygens.

| H-9 to H-15 | ~1.2-1.5 | Multiplet (m) | 14H | Overlapping signals of the central aliphatic chain. |

¹³C NMR Spectroscopy: The carbon NMR spectrum, particularly when combined with a DEPT (Distortionless Enhancement by Polarization Transfer) experiment, confirms the carbon count

and types (CH₃, CH₂, CH, C). For this molecule, 15 distinct carbon signals are expected.

Table 2: Predicted ¹³C NMR Chemical Shifts and Assignments

Position	Predicted δ (ppm)	Carbon Type	Rationale
C-7	~174	C (quat)	Ester carbonyl carbon.[4]
C-2	~64	CH ₂	Carbon adjacent to the ester oxygen (O1).
C-5	~71	CH ₂	Carbon adjacent to the ether oxygen (O6).
C-8	~35	CH ₂	Carbon alpha to the carbonyl group.
C-3, C-4	~25-30	CH ₂	Carbons beta to the oxygens.

| C-9 to C-15| ~22-29 | CH₂ | Central aliphatic chain carbons. |

2D NMR: Connecting the Dots

While 1D NMR provides a list of parts, 2D NMR reveals how they are assembled. These experiments are indispensable for a molecule of this complexity.[5][6][7]

COSY (Correlation Spectroscopy): This experiment identifies protons that are coupled to each other, typically through 2 or 3 bonds (¹H-C-¹H).[6] It is used to trace out the contiguous proton spin systems. For **1,6-Dioxacycloheptadecan-7-one**, COSY will confirm the connectivity within the two main aliphatic chains:

- Chain 1: H-2 → H-3 → H-4 → H-5
- Chain 2: H-8 → H-9 → ... → H-15

HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates each proton signal with the carbon signal to which it is directly attached (¹JCH).[7][8] It is a powerful tool for

definitively assigning the carbon signals based on the more easily interpreted proton signals. For example, the proton signal at ~4.1 ppm (H-2) will show a cross-peak to the carbon signal at ~64 ppm, unambiguously assigning it as C-2.

HMBC (Heteronuclear Multiple Bond Correlation): This is arguably the most critical experiment for confirming the overall macrocyclic structure. It reveals correlations between protons and carbons over multiple bonds (typically 2 or 3 bonds, ^2JCH and ^3JCH).^{[6][8]} HMBC is the key to connecting the fragments identified by COSY.

Table 3: Key Diagnostic HMBC Correlations for Structural Assembly

Proton (Position, δ)	Correlates to Carbon (Position, δ)	J-Coupling	Significance
H-2 (~4.1 ppm)	C-7 (~174 ppm)	^3JCH	Crucial Link 1: Connects the ester-side aliphatic chain to the carbonyl carbon, confirming the lactone ring closure point.
H-5 (~3.6 ppm)	C-3 (~28 ppm)	^3JCH	Confirms local connectivity within the C2-C5 fragment.
H-8 (~2.3 ppm)	C-7 (~174 ppm)	^2JCH	Crucial Link 2: Connects the other aliphatic chain to the carbonyl carbon.

| H-15 (~1.3 ppm) | C-2 (~64 ppm) | - | This long-range correlation across the ring might be weak or unobservable, but if present, provides further confirmation. |

The following diagram visually represents these key HMBC correlations that piece the final structure together.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 6707-60-4 CAS MSDS \(1,6-Dioxacycloheptadecan-7-one\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [2. CAS 6707-60-4: 1,6-Dioxacycloheptadecan-7-one | CymitQuimica \[cymitquimica.com\]](#)
- [3. 1,6-Dioxacycloheptadecan-7-one | 6707-60-4 \[chemicalbook.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. iq.ufrgs.br \[iq.ufrgs.br\]](#)
- [6. 7\) Common 2D \(COSY, HSQC, HMBC\) | SDSU NMR Facility – Department of Chemistry \[nmr.sdsu.edu\]](#)
- [7. HSQC – Revealing the direct-bonded proton-carbon instrument — Nanalysis \[nanalysis.com\]](#)
- [8. chem.libretexts.org \[chem.libretexts.org\]](#)
- To cite this document: BenchChem. [A Comprehensive Guide to the Structural Elucidation of 1,6-Dioxacycloheptadecan-7-one]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1201953/docs#a-comprehensive-guide-to-the-structural-elucidation-of-1-6-dioxacycloheptadecan-7-one\]](https://www.benchchem.com/product/b1201953/docs#a-comprehensive-guide-to-the-structural-elucidation-of-1-6-dioxacycloheptadecan-7-one)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)